

# Sibiricose A3 (CAS: 139726-39-9): A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sibiricose A3

Cat. No.: B2609243

[Get Quote](#)

For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the current scientific knowledge on **Sibiricose A3**, a sucrose ester isolated from the roots of *Polygala sibirica* L. and *Polygala tenuifolia* Willd. While research on this specific compound is emerging, this document consolidates available data on its physicochemical properties, potential biological activities, and the methodologies relevant to its study.

## Physicochemical Properties

**Sibiricose A3** is a polar molecule consisting of a sucrose moiety esterified with a 4-hydroxybenzoyl group.<sup>[1]</sup> Its chemical structure determines its solubility and extraction characteristics.

Property	Value	Source
CAS Number	139726-39-9	[1][2][3][4]
Molecular Formula	C <sub>19</sub> H <sub>26</sub> O <sub>13</sub>	[2][3][4]
Molecular Weight	462.4 g/mol	[2][3]
IUPAC Name	[(2R,3S,4S,5R,6R)-6-[(2S,3S,4S,5R)-3,4-dihydroxy-2,5-bis(hydroxymethyl)oxolan-2-yl]oxy-3,4,5-trihydroxyoxan-2-yl]methyl 4-hydroxybenzoate	[1]
Appearance	Viscous	[2]
Color	Yellow	[2]
Storage Conditions	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	[2]

## Biological Activities and Therapeutic Potential

Preliminary research suggests that **Sibiricose A3** may possess neuroprotective properties. While some commercial suppliers mention its use in the study of prostate cancer, there is currently no publicly available scientific literature to substantiate this claim.[2][5]

### Neuroprotective Effects

A study investigating the chemical constituents of *Polygala sibirica* L. roots identified **Sibiricose A3** as one of the isolated compounds.[6] The study evaluated the protective effects of these compounds on hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>)-induced damage in PC12 cells, a common in vitro model for neurodegenerative disease research. The results indicated that some compounds from the plant extract could significantly protect PC12 cells from H<sub>2</sub>O<sub>2</sub>-induced damage by increasing cell proliferation, reducing malondialdehyde (MDA) content, decreasing lactate dehydrogenase (LDH) activity, and increasing superoxide dismutase (SOD) activity.[6] However, the specific activity of **Sibiricose A3** was not detailed in the available abstract.

### Potential Anti-Inflammatory and Antioxidant Activities

While direct studies on the anti-inflammatory and antioxidant activities of **Sibiricose A3** are limited, the extracts of Polygala species from which it is derived are known to possess these properties. Further research is required to determine the specific contribution of **Sibiricose A3** to these effects.

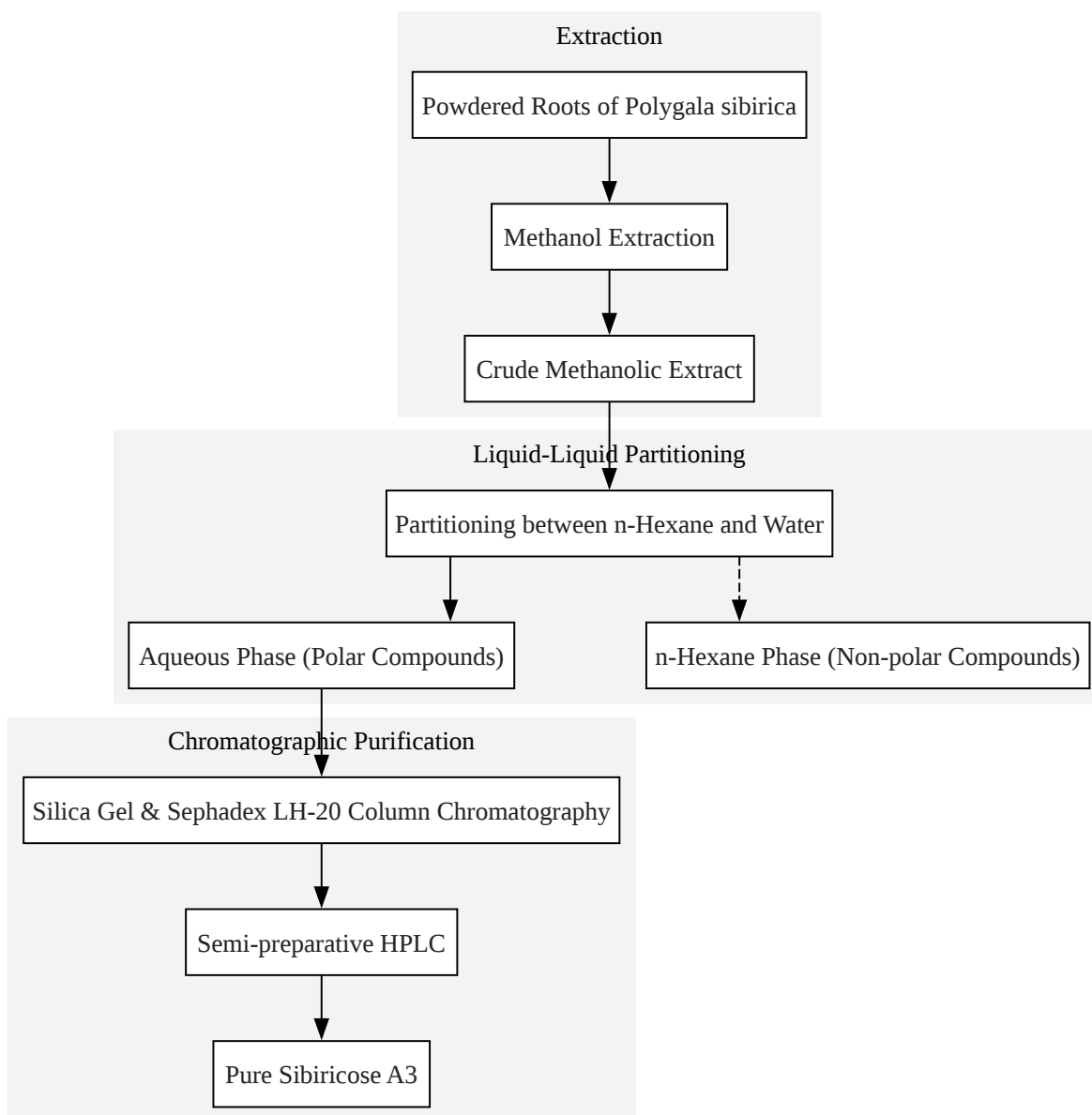
## Experimental Protocols

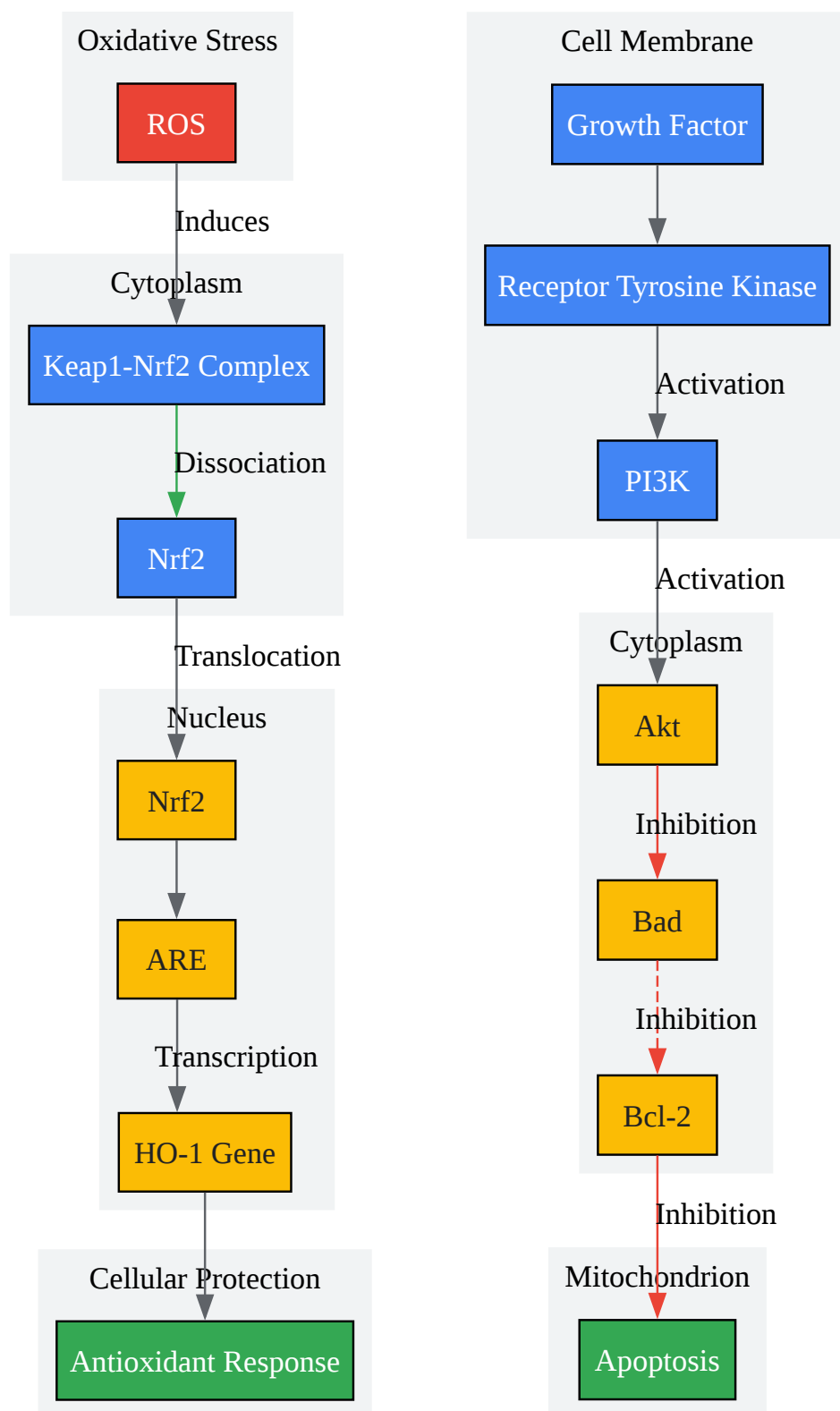
Detailed experimental protocols for **Sibiricose A3** are not extensively published. The following sections provide generalized methodologies relevant to the potential biological activities of this compound.

### Isolation and Purification of Sibiricose A3

The isolation of **Sibiricose A3** from its natural sources, such as the roots of Polygala sibirica, typically involves solvent extraction followed by chromatographic purification.<sup>[7]</sup>

A general workflow for the isolation process is as follows:



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sibiricose A3 | 139726-39-9 | Benchchem [benchchem.com]
- 2. Sibiricose A3 | TargetMol [targetmol.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. cymitquimica.com [cymitquimica.com]
- 5. sibiricose a3 — TargetMol Chemicals [targetmol.com]
- 6. researchgate.net [researchgate.net]
- 7. Chemical investigation of the roots of Polygala sibirica L - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Sibiricose A3 (CAS: 139726-39-9): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2609243#sibiricose-a3-cas-number-139726-39-9-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)